

Cadmium Acetate Dihydrate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Cadmium acetate

CAS No.: 543-90-8

Cat. No.: B1200064

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CAS Number: 5743-04-4

This technical guide provides an in-depth overview of **cadmium acetate** dihydrate, a compound utilized in various research and development applications. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, synthesis, experimental protocols, and toxicological profile, with a focus on its impact on cellular signaling pathways.

Physicochemical Properties

Cadmium acetate dihydrate is a white crystalline solid that is soluble in water.[1][2] It is the dihydrated form of **cadmium acetate** and is more commonly used in laboratory settings due to its stability.[1] Key quantitative data for both the anhydrous and dihydrate forms are summarized in the table below for easy comparison.

Property	Cadmium Acetate (Anhydrous)	Cadmium Acetate Dihydrate
Chemical Formula	$\text{Cd}(\text{CH}_3\text{COO})_2$	$\text{Cd}(\text{CH}_3\text{COO})_2 \cdot 2\text{H}_2\text{O}$
Molar Mass	230.50 g/mol [1]	266.53 g/mol [1]
Appearance	Colorless crystals[1]	White crystals[1]
Density	2.341 g/cm ³ [1]	2.01 g/cm ³ [1]
Melting Point	255 °C (decomposes)[1]	130 °C (decomposes)[1]
Solubility in Water	Soluble[1]	Very soluble[1]
pH (50 g/L in H ₂ O at 20 °C)	~7	Not specified
Bulk Density	Not specified	950 kg/m ³

Synthesis and Formulation

Cadmium acetate dihydrate can be synthesized through the reaction of cadmium oxide with acetic acid.[3][4] The resulting solution is then concentrated and cooled to facilitate the formation of crystals.[4] An alternative method involves treating cadmium nitrate with acetic anhydride.[3][5] Commercially, it is typically available in technical or reagent grades with a purity of ≥99.0%. [5]

Applications in Research and Development

Cadmium acetate dihydrate serves as a crucial precursor and reagent in various scientific applications:

- **Nanoparticle Synthesis:** It is a key starting material for the synthesis of cadmium-based nanoparticles, such as cadmium sulfide (CdS) and cadmium selenide (CdSe) quantum dots. [6][7][8] These nanoparticles have applications in bioimaging, biosensing, and drug delivery due to their unique optical and electronic properties.[7][8]
- **Toxicology Studies:** As a soluble source of cadmium ions (Cd²⁺), it is frequently used in toxicology research to investigate the effects of cadmium on biological systems.[1][6]

- Catalysis: The compound can act as a catalyst in certain organic reactions.[9]
- Electronics and Materials Science: It is used in the production of thin-film solar cells and other semiconductor materials.[6]

Experimental Protocols

Detailed methodologies are essential for reproducible experimental outcomes. Below are protocols for the preparation of a stock solution and the synthesis of nanocrystalline thin films.

Preparation of a 1 M Cadmium Acetate Dihydrate Stock Solution

This protocol outlines the preparation of 100 mL of a 1 M stock solution, which is often required for toxicology studies and nanoparticle synthesis.[1]

Materials:

- **Cadmium acetate** dihydrate (CAS: 5743-04-4)[1]
- High-purity, sterile deionized water[1]
- Calibrated analytical balance
- 100 mL Class A volumetric flask
- Beaker
- Magnetic stirrer and stir bar

Procedure:

- Weighing: Accurately weigh 26.65 g of **cadmium acetate** dihydrate using a calibrated analytical balance.[1]
- Dissolving: Transfer the weighed solid into a beaker containing a magnetic stir bar and add approximately 80 mL of deionized water. Stir the mixture until the solid is completely dissolved.[1]

- **Transfer and Dilution:** Carefully transfer the solution to a 100 mL volumetric flask. Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask to ensure a complete transfer of the solute.[\[1\]](#)
- **Final Volume Adjustment:** Add deionized water to the volumetric flask until the bottom of the meniscus reaches the 100 mL calibration mark.[\[1\]](#)
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.[\[1\]](#)

Experimental Workflow: Stock Solution Preparation

1. Weigh 26.65 g of Cadmium Acetate Dihydrate



2. Dissolve in ~80 mL of Deionized Water



3. Transfer to 100 mL Volumetric Flask



4. Adjust Volume to 100 mL Mark



5. Cap and Invert to Homogenize

Experimental Workflow: CdSe Thin Film Synthesis

1. Prepare Cadmium Complex
(Cadmium Acetate + Ammonia)



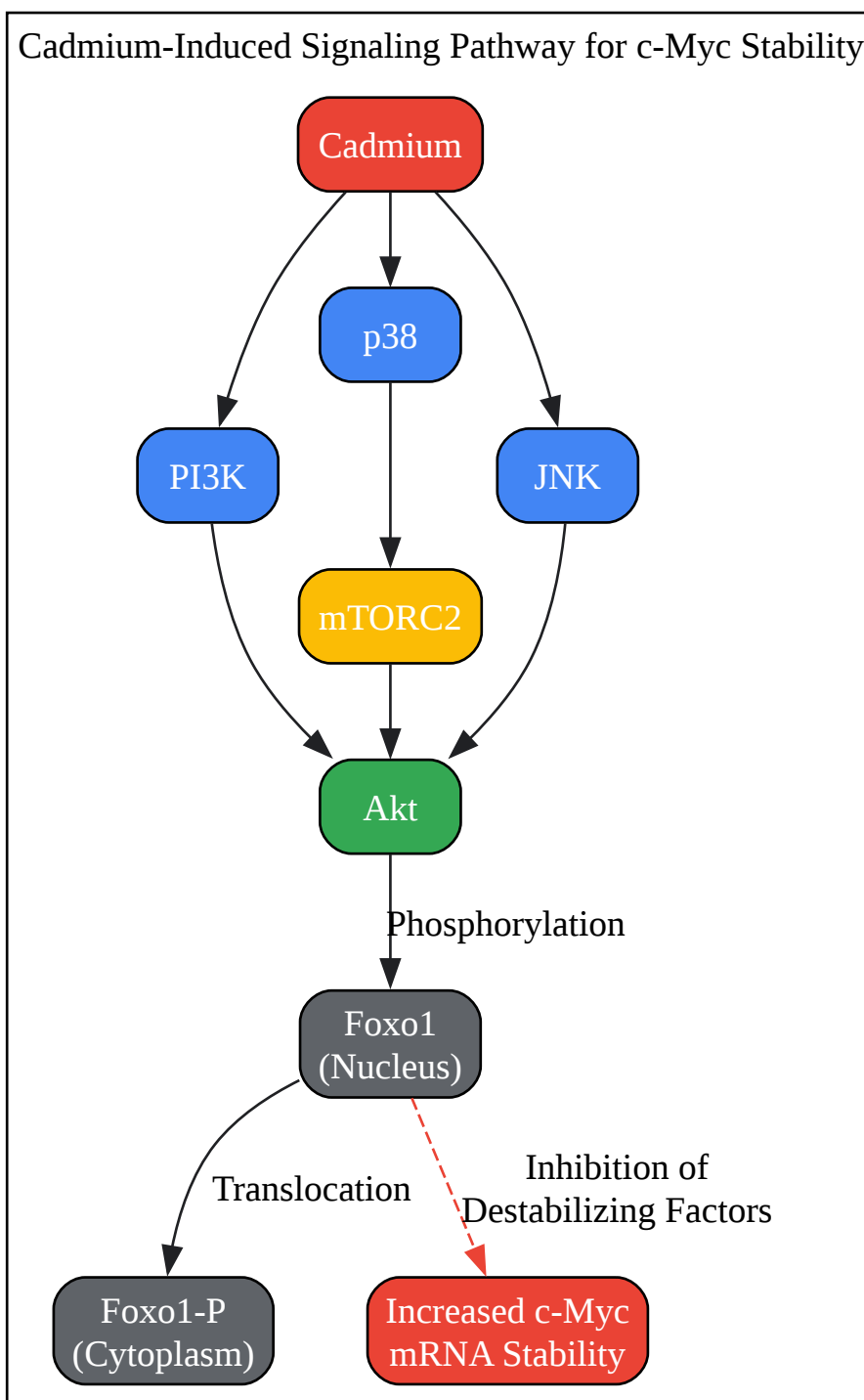
2. Add Sodium Selenosulphite
to form Reaction Mixture



3. Immerse Substrates for
50-60h at Room Temperature



4. Wash and Dry
the Deposited Thin Film



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